

Precision Synthesis of 2-Hydroxy-3-nitrobenzamide: A Technical Guide

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzamide

CAS No.: 2912-76-7

Cat. No.: B1280379

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Part 1: Executive Summary & Strategic Context

The synthesis of **2-hydroxy-3-nitrobenzamide** (3-nitrosalicylamide) is a critical transformation in the development of anthelmintic agents (e.g., Niclosamide analogs), antiviral scaffolds (HIV integrase inhibitors), and novel benzoxazepine derivatives.

While the starting material, 2-hydroxybenzamide (salicylamide), is readily available, the introduction of a nitro group at the 3-position presents a significant regiochemical challenge. The hydroxyl group (-OH) at C2 is a strong ortho/para director, while the amide group (-CONH₂) at C1 is a meta director (deactivating).

- **Thermodynamic Preference:** Standard nitration conditions (mixed acid) typically favor the 5-nitro isomer (para to -OH) due to steric hindrance at the 3-position (sandwiched between the -OH and -CONH₂ groups).
- **The Challenge:** Achieving high selectivity for the 3-nitro isomer requires overcoming this steric barrier, often necessitating specific solvent effects, chelation control, or rigorous purification protocols.

This guide details two distinct protocols:

- Method A (Standard): A robust, solvent-mediated mixed-acid nitration optimized for yield.
- Method B (Chelation-Controlled): A "Green" approach utilizing Calcium Nitrate to leverage the ortho-effect via metal coordination.

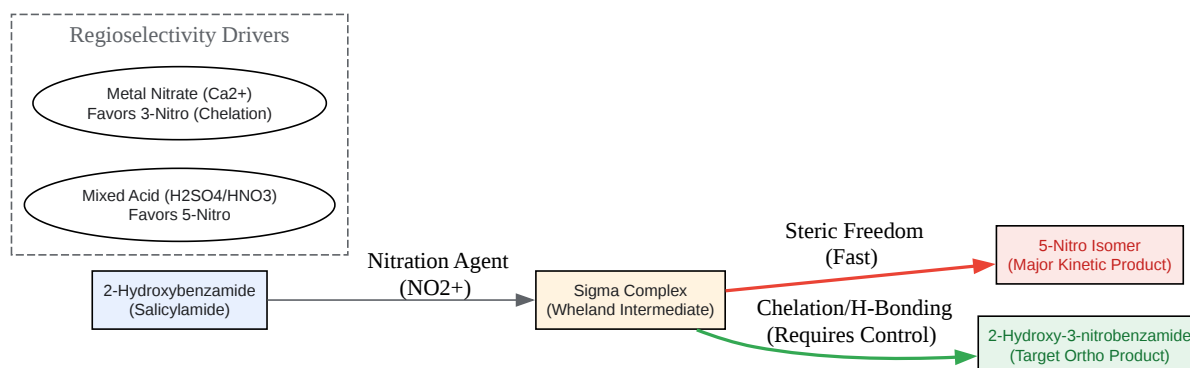
Part 2: Mechanistic Analysis & Regioselectivity

The regioselectivity of salicylamide nitration is governed by the competition between the electronic activation of the phenol and the steric crowding of the amide.

Electronic vs. Steric Factors

- C5 Attack (Major Product): The C5 position is para to the activating hydroxyl group and sterically unencumbered. This is the kinetic product in standard electrophilic aromatic substitution.
- C3 Attack (Target Product): The C3 position is ortho to the hydroxyl group. Access is restricted by the adjacent amide moiety. However, the C3 position can be favored by conditions that stabilize the transition state via hydrogen bonding or metal chelation (the "Ortho Effect").

Reaction Pathway Diagram[1][2]



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Figure 1: Competitive nitration pathways. Standard conditions favor the 5-nitro isomer due to sterics, while chelation strategies target the 3-nitro isomer.

Part 3: Experimental Protocols

Method A: Solvent-Mediated Mixed Acid Nitration

Recommended for: General synthesis where column chromatography is available.

This protocol utilizes ethyl acetate as a solvent to moderate the reaction exotherm and improve solubility, preventing the formation of dinitrated byproducts (3,5-dinitro).

Materials

- Substrate: 2-Hydroxybenzamide (10 mmol, 1.37 g)
- Reagents: Conc. HNO₃ (30 mmol, 1.89 g), Conc. H₂SO₄ (20 mmol, 1.96 g)
- Solvent: Ethyl Acetate (EtOAc), 25 mL
- Quench: 10% Aqueous NaHCO₃

Step-by-Step Workflow

- Preparation: Dissolve 2-hydroxybenzamide (1.37 g) in EtOAc (25 mL) in a dropping funnel.
- Acid Mixture: In a 3-neck round-bottom flask, prepare a mixture of HNO₃ and H₂SO₄. Cool the flask to < 5°C (278 K) using an ice-salt bath.
- Addition: Add the salicylamide/EtOAc solution dropwise to the acid mixture over 30–45 minutes. Critical: Maintain internal temperature below 5°C to minimize dinitration.
- Reaction: Once addition is complete, allow the mixture to warm to room temperature and stir for 4–5 hours.
- Workup:
 - Reflux the mixture for 1 hour (optional, ensures conversion of intermediates).

- Cool to RT and neutralize carefully with 10% aq. NaHCO_3 .
- Extract with EtOAc (3 x 25 mL).
- Dry combined organics over anhydrous Na_2SO_4 , filter, and concentrate under reduced pressure.
- Purification: The crude residue will be a reddish-brown solid containing both 3- and 5-isomers. Purify via silica gel column chromatography using a gradient of EtOAc in Petrol (0% to 7.5% EtOAc).
 - Target: The 3-nitro isomer typically elutes after the less polar 5-nitro isomer (verify via TLC).

Method B: Chelation-Controlled "Green" Nitration

Recommended for: Improved regioselectivity towards the ortho (3-nitro) isomer.

This method utilizes Calcium Nitrate in Acetic Acid.^[1] The Calcium ion (

) can coordinate between the phenolic oxygen and the amide carbonyl, potentially directing the incoming nitrate group to the ortho (3) position via a template effect.

Materials

- Substrate: 2-Hydroxybenzamide (10 mmol)
- Reagent: Calcium Nitrate (, 1.5 eq
- Solvent: Glacial Acetic Acid (AcOH)

Step-by-Step Workflow

- Dissolution: Dissolve Calcium Nitrate (1.5 eq) in warm Glacial Acetic Acid (5–10 mL per gram of substrate).
- Addition: Add 2-Hydroxybenzamide (1 eq) to the solution.

- Heating: Heat the mixture in a water bath at 80°C for 30–60 minutes.
 - Observation: The solution will darken (yellow/orange to dark red) as nitration proceeds.[2]
- Quench: Pour the hot reaction mixture into crushed ice (approx. 10x volume).
- Isolation: A precipitate will form.[3][4] Filter the solid and wash exclusively with ice-cold water to remove residual acid and calcium salts.
- Purification: Recrystallize from Ethanol or purify via column chromatography as described in Method A.

Part 4: Characterization & Data Analysis

Distinguishing the 3-nitro isomer from the 5-nitro isomer is critical. Use ^1H NMR coupling constants (

values) for definitive structural assignment.

Feature	2-Hydroxy-3-nitrobenzamide (Target)	2-Hydroxy-5-nitrobenzamide (Byproduct)
Proton Pattern	3 aromatic protons (H4, H5, H6)	3 aromatic protons (H3, H4, H6)
Key Coupling	Vicinal Coupling (Hz)	Meta Coupling (Hz)
H4 Signal	Doublet of Doublets (dd)	Doublet of Doublets (dd)
H5 Signal	Triplet (t) or dd (Hz)	N/A (Substituted with NO ₂)
H3 Signal	N/A (Substituted with NO ₂)	Doublet (d) (Hz) - Distinctive
Melting Point	~ 230°C (dec)	~ 258–260°C

Spectral Validation

- 3-Nitro Isomer: Look for the absence of a small meta-coupled doublet at high shift. The aromatic region should show a continuous coupled system (H4-H5-H6).
- 5-Nitro Isomer: Look for a distinct doublet with a small coupling constant (Hz) corresponding to the proton at C6 (ortho to amide, meta to nitro) or C3 (ortho to OH, meta to nitro). Note: In 5-nitro, the proton between OH and NO₂ is usually very deshielded.

Part 5: References

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 - Definitive crystal structure and synthesis confirmation of the target molecule.
- Toche, R. B., et al. (2018). "Synthesis of (E)-N'-(2-hydroxy-3,5-dinitrobenzylidene)-2-cyanoacetohydrazide derivatives as effective antimicrobial agents." OAText. [Link](#)
 - Describes nitration conditions for salicylaldehyde derivatives, providing context for the mixed acid protocol.
- Hummel, M., et al. (2010). "Improved Synthesis of 3-Nitrosalicylic Acid." [4] Synthetic Communications, 40(22), 3353-3357. [4] [Link](#) [4]
 - Establishes the difficulty of separating 3- vs 5-nitro isomers and provides phase-transfer catalysis methods.
- Bose, D. S., & Kumar, A. V. (2006). "Microwave promoted rapid nitration of phenolic compounds with calcium nitrate." Tetrahedron Letters, 47, 813-816.
 - Source for the "Green" Calcium Nitrate method favoring ortho-nitration.

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